

Technical Support Center: C-021

Dihydrochloride Stability & Handling Guide

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Compound of Interest

Compound Name: C 021 dihydrochloride
CAS No.: 1784252-84-1; 864289-85-0
Cat. No.: B2433712

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Product Identity: C-021 Dihydrochloride (CCR4 Antagonist) Chemical Name: 2-[1,4'-bipiperidin]-1'-yl-N-cycloheptyl-6,7-dimethoxy-4-quinazolinamine, dihydrochloride Primary Application: Chemokine Receptor 4 (CCR4) modulation, chemotaxis inhibition, and neuropathic pain research.[1][2]

Introduction: The Stability Paradox

Welcome to the C-021 Technical Support Center. As a researcher working with C-021 dihydrochloride, you are handling a compound with a specific "stability paradox": it is highly soluble in its acidic salt form but prone to rapid precipitation (crashing out) when introduced to physiological buffers (pH 7.4).[1]

This guide moves beyond generic datasheets to address the specific physicochemical challenges of maintaining C-021 bioactivity in diverse buffer systems.

Module 1: Solubility & Reconstitution

Q: Why does my C-021 solution turn cloudy when added to PBS?

A: You are likely witnessing "Free Base Precipitation."[1]

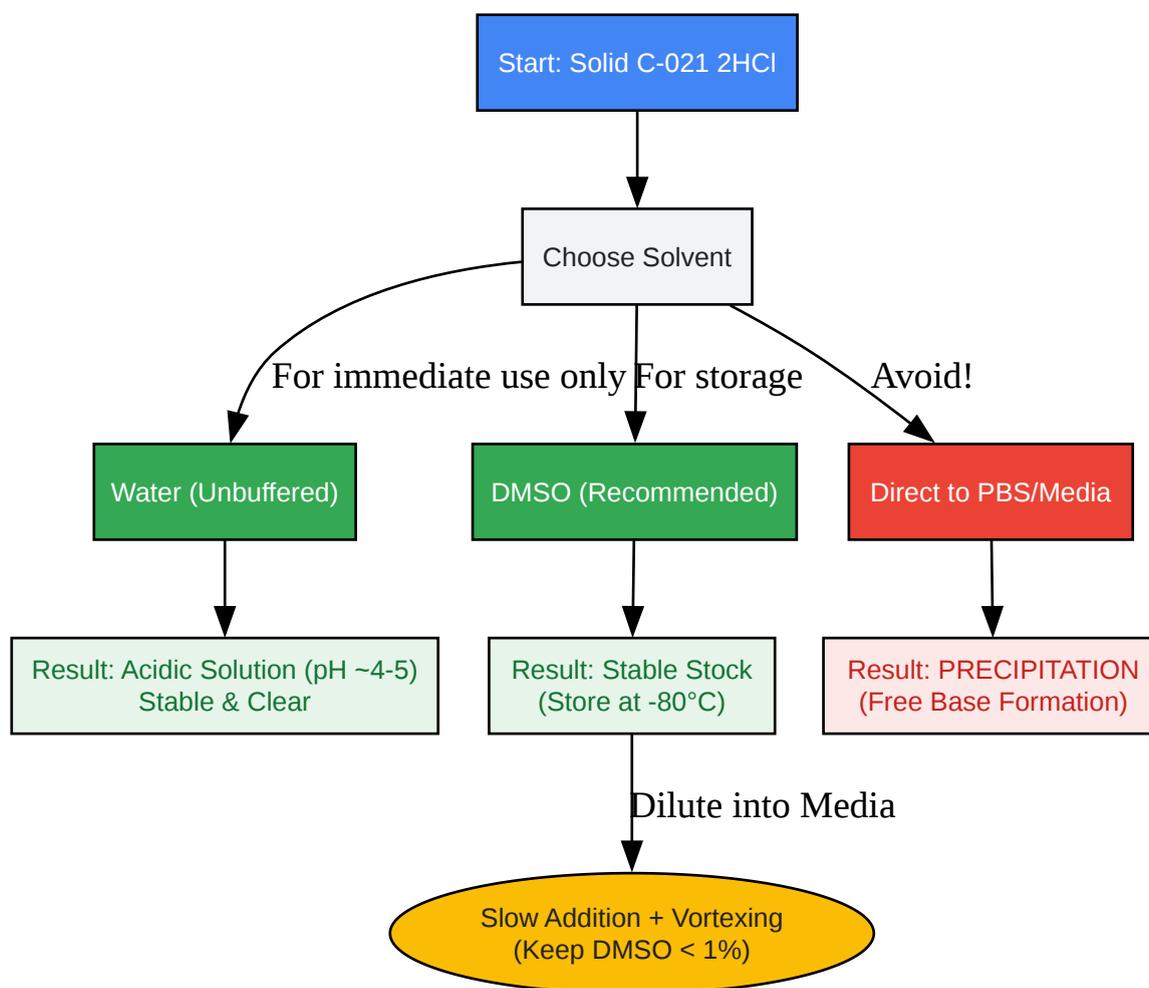
The Mechanism: C-021 is supplied as a dihydrochloride salt (2HCl).[1] In this form, the basic nitrogen atoms in the piperidine and quinazoline rings are protonated, making the molecule polar and water-soluble.

- In Water/DMSO: The solution is slightly acidic, keeping the molecule protonated and soluble.
- In PBS (pH 7.4): Phosphate-buffered saline acts as a base sink.[1] It strips the protons from the C-021 molecule.[1] Once deprotonated, C-021 reverts to its hydrophobic "free base" form.[1] Since the free base has poor aqueous solubility, it precipitates immediately, causing cloudiness.

Troubleshooting Protocol: The "Step-Down" Dilution Method Do not add solid powder directly to PBS. Follow this sequence to maintain solubility:

- Primary Stock: Dissolve C-021 in DMSO at a high concentration (e.g., 25–50 mM).
- Intermediate Step (Optional): If a high final concentration is needed, dilute the DMSO stock 1:10 into slightly acidic water (pH 5.5–6.0) before adding to the final buffer.
- Final Working Solution: Add the stock slowly to your assay buffer while vortexing. Ensure the final DMSO concentration is <1% (or as tolerated by your cells).[1]

Visual Workflow: Reconstitution Decision Tree



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Figure 1: Decision tree for initial reconstitution. Direct addition to neutral buffers (Red path) is the most common cause of experimental failure.

Module 2: Buffer Stability & Degradation

Q: Is C-021 stable in cell culture media (DMEM/RPMI)?

A: Yes, but only for short durations (Assay Window).

While C-021 is chemically stable (resistant to hydrolysis) in neutral media for 24–48 hours, the risk remains physical instability (precipitation).[1]

Comparative Stability Table

Buffer System	Stability Rating	Risk Factor	Recommendation
DMSO (Anhydrous)	High	Hygroscopicity (absorbing water)	Store stocks here.[1] Use desiccated storage.
Water (pH < 6.0)	Moderate	Hydrolysis over long term	Good for intermediate dilution.[1] Do not store >1 week.
PBS (pH 7.4)	Low	Precipitation	Use immediately.[1] Do not store.
Cell Media + Serum	Moderate	Protein Binding	Serum albumin (BSA/FBS) may bind C-021, reducing free drug concentration but preventing precipitation.[1]

Q: How do I distinguish between degradation and precipitation?

A: Perform a Centrifugation Test. If you observe a loss of potency in your assay:

- Spin the working solution at 10,000 x g for 5 minutes.
- Measure the concentration of the supernatant via UV/HPLC.[1]
- Diagnosis:
 - Lower concentration in supernatant:[1] The drug precipitated (Physical Instability).[1]
 - Same concentration but low activity: The drug degraded (Chemical Instability).[1]

Module 3: In Vivo Formulation Guide

Q: How do I formulate C-021 for animal injection (i.p. or s.c.)?

A: You must use a solubility enhancer (Vehicle).[1]

Injecting a pure DMSO stock is toxic; injecting a water stock may cause the drug to precipitate in the syringe or at the injection site (causing local irritation and poor bioavailability) as it hits the body's pH of 7.4.

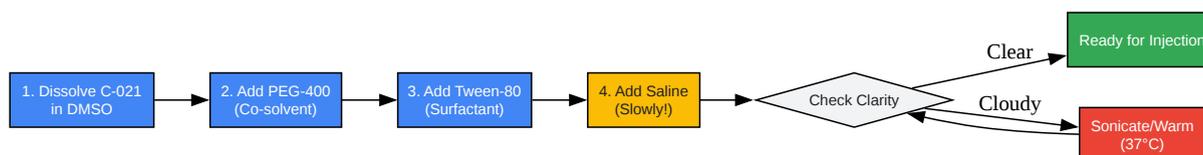
Recommended Vehicle Formulation: This "Sandwich" formulation encapsulates the hydrophobic free base.[1]

- 10% DMSO (Solubilizer)[1]
- 40% PEG300 or PEG400 (Co-solvent)[1]
- 5% Tween-80 (Surfactant/Stabilizer)[1]
- 45% Saline (Diluent - add LAST)

Preparation Protocol:

- Dissolve C-021 in DMSO.[1][3]
- Add PEG300 and vortex.[1]
- Add Tween-80 and vortex.[1]
- Slowly add Saline while vortexing.[1] If cloudiness appears, sonicate at 37°C until clear.

Visual Workflow: In Vivo Formulation



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Figure 2: Step-by-step formulation protocol to prevent precipitation during in vivo administration.

Module 4: Storage & Handling FAQs

Q: Can I freeze-thaw my DMSO stock? A: Limit freeze-thaw cycles to maximum 3 times.

- Why? Each cycle introduces atmospheric moisture (condensation) into the DMSO.[1] Water + DMSO + C-021 2HCl creates a micro-acidic environment that can hydrolyze the quinazoline ring over months.[1]
- Solution: Aliquot the 25 mM stock into single-use vials (e.g., 20 µL) and store at -80°C.

Q: Is the compound light-sensitive? A: Yes, quinazoline derivatives can be photosensitive.[1] Store solid powder and solutions in amber vials or wrapped in foil.

References

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